

AF 594 carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: AF 594 carboxylic acid

Cat. No.: B12373513

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An In-depth Technical Guide to **AF 594 Carboxylic Acid**: Molecular Weight and Chemical Formula

For researchers, scientists, and drug development professionals utilizing fluorescent probes, a precise understanding of the molecular characteristics of dyes such as **AF 594 carboxylic acid** is paramount. This guide provides a detailed examination of the molecular weight and chemical formula of **AF 594 carboxylic acid**, addressing notable discrepancies in commercially available information to ensure accurate experimental design and interpretation.

Executive Summary

AF 594 carboxylic acid is a widely used red fluorescent dye. However, investigations into its molecular properties reveal the existence of at least two distinct chemical entities marketed under this name. This guide elucidates the molecular formulas and weights of these two primary forms to mitigate potential confusion and support rigorous scientific research.

Unraveling the Discrepancy: Two Forms of AF 594 Carboxylic Acid

Analysis of data from various suppliers and chemical databases indicates that "**AF 594 carboxylic acid**" can refer to two different compounds with distinct molecular weights and formulas. The most commonly cited form possesses a molecular weight of approximately 925.16 g/mol. A second, structurally different compound with a molecular weight of around

722.79 g/mol is also available under the same name. It is crucial for researchers to verify which form they are using, as this will impact stoichiometric calculations and other molecular-level considerations.

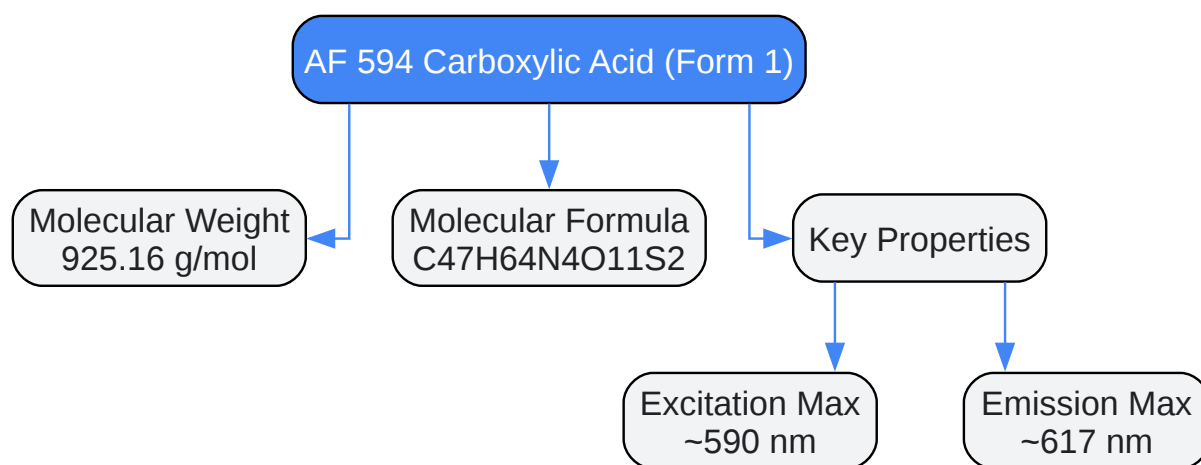
Form 1: The Higher Molecular Weight Variant

This is the more frequently referenced form of **AF 594 carboxylic acid**.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	925.16 g/mol	[1][2]
Molecular Formula	C ₄₇ H ₆₄ N ₄ O ₁₁ S ₂	[2][3][4][5]
Appearance	Black-blue crystals	
Solubility	Soluble in water, DMSO, DMF	[4]
Excitation Maximum	~590 nm	
Emission Maximum	~617 nm	

Logical Relationship Diagram



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Caption: Key molecular properties of the higher molecular weight form of **AF 594 carboxylic acid**.

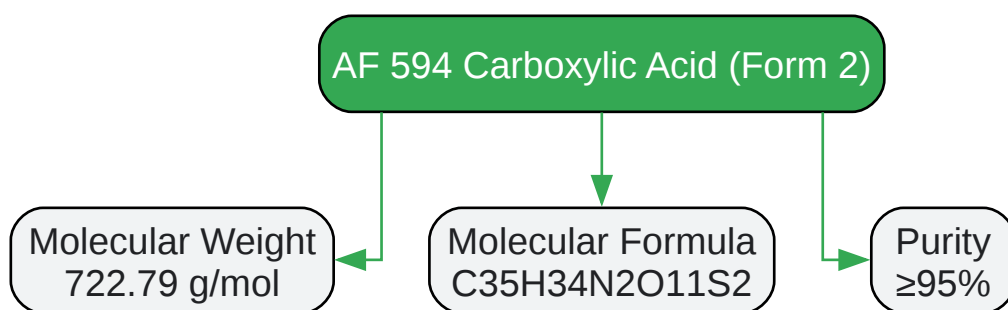
Form 2: The Lower Molecular Weight Variant

A second compound, also marketed as **AF 594 carboxylic acid**, possesses a significantly different molecular structure.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	722.79 g/mol	[6]
Molecular Formula	C ₃₅ H ₃₄ N ₂ O ₁₁ S ₂	[6]
Purity	≥95%	[6]

Logical Relationship Diagram



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Caption: Key molecular properties of the lower molecular weight form of **AF 594 carboxylic acid**.

Experimental Protocols

The characterization of fluorescent dyes such as **AF 594 carboxylic acid** typically involves a suite of analytical techniques to confirm identity, purity, and spectral properties. While specific experimental protocols are proprietary to commercial suppliers, the general methodologies include:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the accurate molecular weight and confirm the elemental composition, which validates the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are employed to elucidate the chemical structure, providing information on the connectivity of atoms and the presence of functional groups. Recent studies have utilized a combination of MS and NMR to determine the definitive structures of related Alexa Fluor dyes.[7][8][9]
- **High-Performance Liquid Chromatography (HPLC):** HPLC is used to assess the purity of the compound, separating the main component from any synthetic intermediates or degradation products.
- **UV-Visible and Fluorescence Spectroscopy:** These techniques are used to determine the maximum absorption (excitation) and emission wavelengths, as well as the extinction coefficient and quantum yield, which are critical parameters for fluorescence applications.

Conclusion

The term "**AF 594 carboxylic acid**" can refer to at least two different chemical compounds with distinct molecular weights and formulas. For reproducible and accurate experimental outcomes, it is imperative that researchers are aware of this discrepancy and confirm the specific molecular details of the dye they are using. This guide provides the necessary information to distinguish between these two forms and serves as a valuable resource for the scientific community.

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